

Dorsomorphin dihydrochloride solubility issues and solutions

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Compound of Interest

Compound Name: Dorsomorphin dihydrochloride

Cat. No.: B15602982

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Technical Support Center: Dorsomorphin Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address common solubility issues and other experimental challenges encountered with **Dorsomorphin dihydrochloride** (also known as Compound C).

Frequently Asked Questions (FAQs) & Troubleshooting Guide

Q1: My **Dorsomorphin dihydrochloride** powder won't dissolve in DMSO. What should I do?

A1: Several factors can affect the dissolution of **Dorsomorphin dihydrochloride** in DMSO. Here are some common causes and solutions:

- **Compound Integrity:** Ensure the powder is properly stored at -20°C and desiccated.[\[1\]](#)
- **Solvent Quality:** Use fresh, anhydrous (moisture-free) DMSO.[\[2\]](#)[\[3\]](#) DMSO is hygroscopic and absorbed moisture can significantly reduce the solubility of the compound.[\[3\]](#)[\[4\]](#)
- **Dissolution Technique:** After adding DMSO, vortex the solution briefly. If crystals or precipitate are still visible, gentle warming of the vial to 37°C for 3-5 minutes is often required

to facilitate complete dissolution.[1][5][6] Some protocols suggest sonication may also aid this process.[3][7]

Q2: I successfully made a DMSO stock solution, but a precipitate formed when I diluted it into my aqueous cell culture medium. Why is this happening and how can I prevent it?

A2: This phenomenon, often called "crashing out," is common for compounds with low aqueous solubility.[2][8] The abrupt change from a high-concentration organic solvent (DMSO) to an aqueous environment causes the compound to exceed its solubility limit and precipitate.

Here are proven solutions to prevent precipitation:

- **Pre-warm the Medium:** Always dilute your Dorsomorphin stock solution into cell culture medium that has been pre-warmed to 37°C. Adding the compound to cold media can decrease its solubility.[1][5][8]
- **Slow Dilution:** Add the DMSO stock solution dropwise into the pre-warmed medium while gently swirling or vortexing.[8][9] This gradual dilution helps the compound stay in solution.
- **Check Final Concentration:** Ensure your final working concentration does not exceed the aqueous solubility limit of **Dorsomorphin dihydrochloride**. Typical working concentrations range from 0.5 µM to 20 µM.[1][5]
- **Limit Final DMSO Concentration:** The final concentration of DMSO in your cell culture should typically not exceed 0.5%, as higher concentrations can be toxic to cells.[1][5] A concentration of 0.1% is often recommended as a safe level.[9]
- **Sterile Filtration:** After diluting Dorsomorphin into your final medium, you can filter it through a 0.2 µm sterile, low-protein binding filter before adding it to your cells. This is especially recommended for sensitive applications like pluripotent stem cell culture.[1][5]

Q3: What is the stability of **Dorsomorphin dihydrochloride** in powder form and in solution?

A3: Proper storage is critical for maintaining the compound's activity.

- **Powder:** As a lyophilized powder, **Dorsomorphin dihydrochloride** is stable for at least 4 years when stored at -20°C under desiccating conditions and protected from light.[1][10]

- **DMSO Stock Solutions:** To avoid degradation from repeated freeze-thaw cycles, prepare single-use aliquots of your stock solution.[\[1\]](#)[\[2\]](#)[\[5\]](#) Recommendations for storage vary by supplier, but a general guideline is:
 - Store at -20°C for 1 to 6 months.[\[1\]](#)[\[3\]](#)[\[4\]](#)
 - Store at -80°C for up to 1-2 years for longer-term storage.[\[1\]](#)[\[4\]](#)
- **Aqueous Solutions:** Aqueous solutions of **Dorsomorphin dihydrochloride** are not stable and should be prepared fresh for each experiment. It is not recommended to store aqueous solutions for more than one day.[\[1\]](#)[\[10\]](#)

Q4: Should I use Dorsomorphin freebase or the dihydrochloride salt?

A4: The dihydrochloride salt of Dorsomorphin has significantly greater solubility in aqueous solutions, such as water and PBS, compared to the freebase form.[\[11\]](#) For experiments requiring direct dissolution into aqueous buffers or to minimize the use of organic solvents, the dihydrochloride salt is the preferred choice.[\[10\]](#)[\[11\]](#) Remember to account for the difference in molecular weight when calculating molar concentrations.

Data Presentation: Solubility Summary

The solubility of **Dorsomorphin dihydrochloride** can vary based on the solvent, temperature, and specific batch of the compound. The following table summarizes solubility data from various suppliers.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
Water	47.24 - 100	100 - 211.68	Sonication may be required. [3] [12] [13] [14]
DMSO	0.5 - 9.45	~10.5 - 20	Gentle warming and/or sonication often required. [10] [12] [13] [14] [15] Use fresh, anhydrous DMSO. [3] [4]
PBS (pH 7.2)	1.0 - 20	~2.1 - 42.3	Warming and sonication may be needed. Prepare fresh. [4] [7] [10] [13]
Dimethylformamide (DMF)	~1.0	~2.1	[10] [13]
Ethanol	Insoluble	Insoluble	[4]

Note: The molecular weight of **Dorsomorphin dihydrochloride** ($C_{24}H_{25}N_5O \cdot 2HCl$) is approximately 472.41 g/mol, which is used for mM calculations. This may vary slightly between batches.[\[12\]](#)

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Dorsomorphin Dihydrochloride** Stock Solution in DMSO

This protocol describes the reconstitution of lyophilized powder to create a concentrated stock solution.

Materials:

- **Dorsomorphin dihydrochloride** powder (e.g., 2 mg vial)

- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, light-protecting microcentrifuge tubes
- Water bath or heat block set to 37°C

Procedure:

- Preparation: Before opening, gently tap the vial of lyophilized powder on a hard surface to ensure all the powder is at the bottom of the vial.[\[5\]](#)
- Reconstitution: To prepare a 10 mM stock solution from 2 mg of **Dorsomorphin dihydrochloride** (MW: ~472.41 g/mol), add 423.4 µL of sterile DMSO to the vial.
- Solubilization: Vortex the vial briefly. If the solution is not completely clear, warm the vial at 37°C for 3-5 minutes to facilitate full dissolution.[\[1\]](#)[\[5\]](#)[\[6\]](#) Visually inspect to ensure no particulates remain.
- Aliquoting: Once fully dissolved, dispense the stock solution into single-use, light-protecting sterile microcentrifuge tubes. Aliquoting is critical to prevent loss of compound activity due to repeated freeze-thaw cycles.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Storage: Store the aliquots at -20°C for short-term use (up to 6 months) or at -80°C for long-term storage (up to 1 year).[\[3\]](#)

Protocol 2: Preparation of a Working Solution for Cell Culture

This protocol outlines the steps for diluting the DMSO stock solution into cell culture medium.

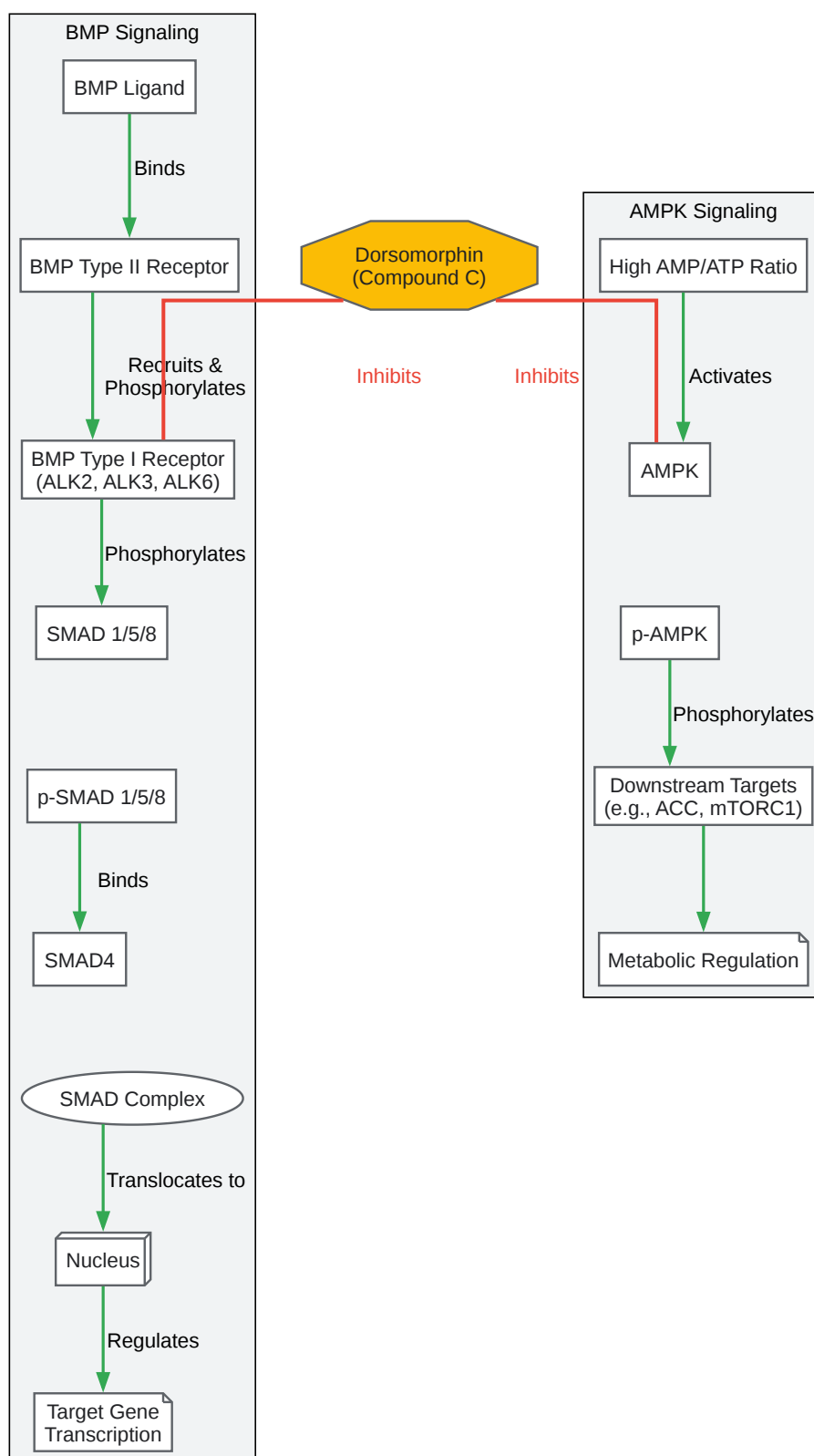
Materials:

- Frozen aliquot of 10 mM **Dorsomorphin dihydrochloride** stock solution
- Pre-warmed (37°C), complete cell culture medium
- Sterile 0.2 µm low-protein binding syringe filter (optional, but recommended)

Procedure:

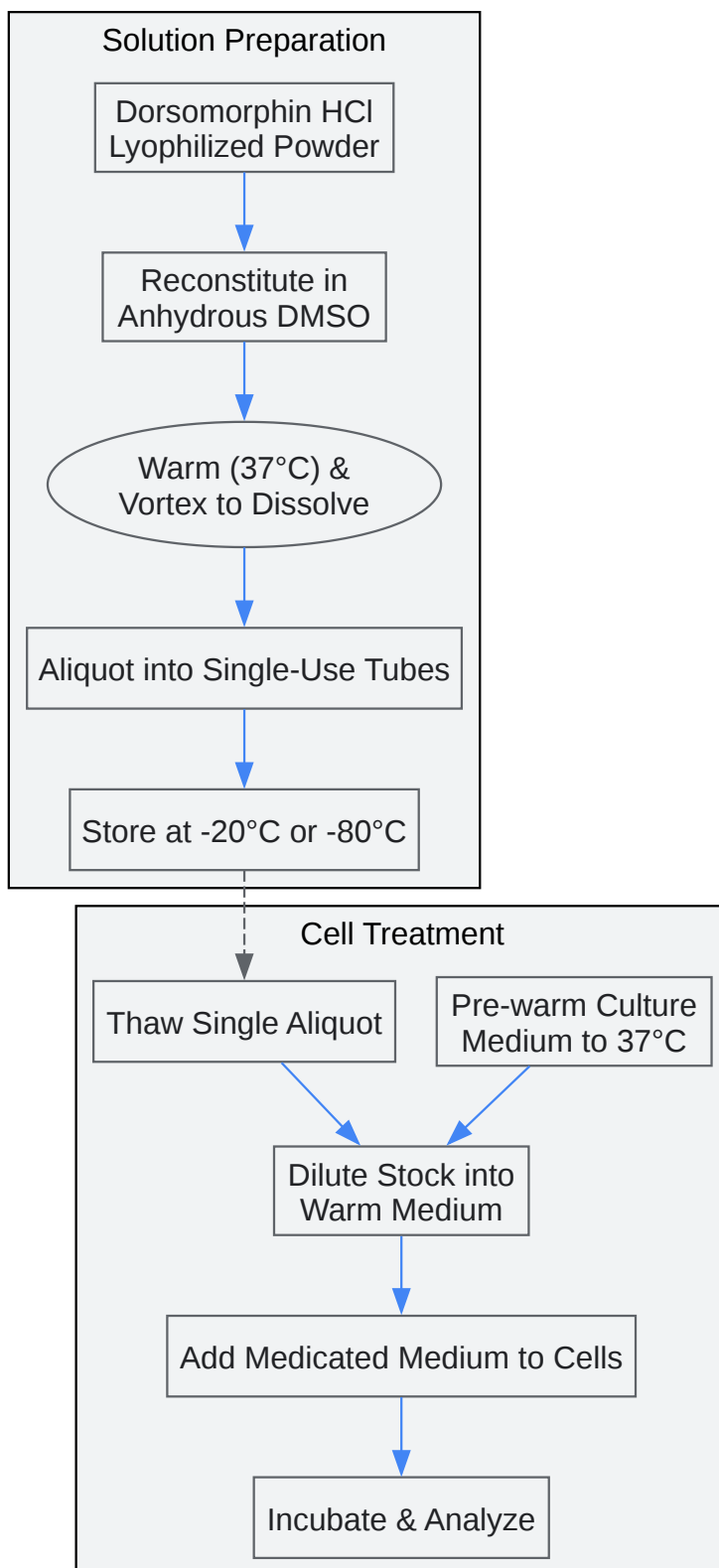
- Thawing: Remove a single aliquot of the stock solution from the freezer and thaw it quickly, for example, in a 37°C water bath.[\[1\]](#)
- Dilution: Determine the volume of stock solution needed for your desired final concentration. For example, to make 10 mL of medium with a final concentration of 10 μ M, add 10 μ L of the 10 mM stock solution to 10 mL of medium. This results in a final DMSO concentration of 0.1%.
- Addition to Medium: To prevent precipitation, add the thawed Dorsomorphin stock directly and slowly (dropwise) to the pre-warmed cell culture medium while gently swirling.[\[5\]](#)[\[9\]](#) Do not add cold medium to the DMSO stock.
- Mixing: Mix gently by inverting the tube or pipetting. Avoid vigorous vortexing which can cause proteins in the medium to denature.
- Sterilization (Optional): For sensitive applications, filter the final Dorsomorphin-supplemented medium through a 0.2 μ m sterile, low-protein binding filter before applying it to cells.[\[5\]](#)
- Application: Use the freshly prepared medium immediately for your experiment. Do not store media containing Dorsomorphin.[\[1\]](#)[\[10\]](#)

Visualizations



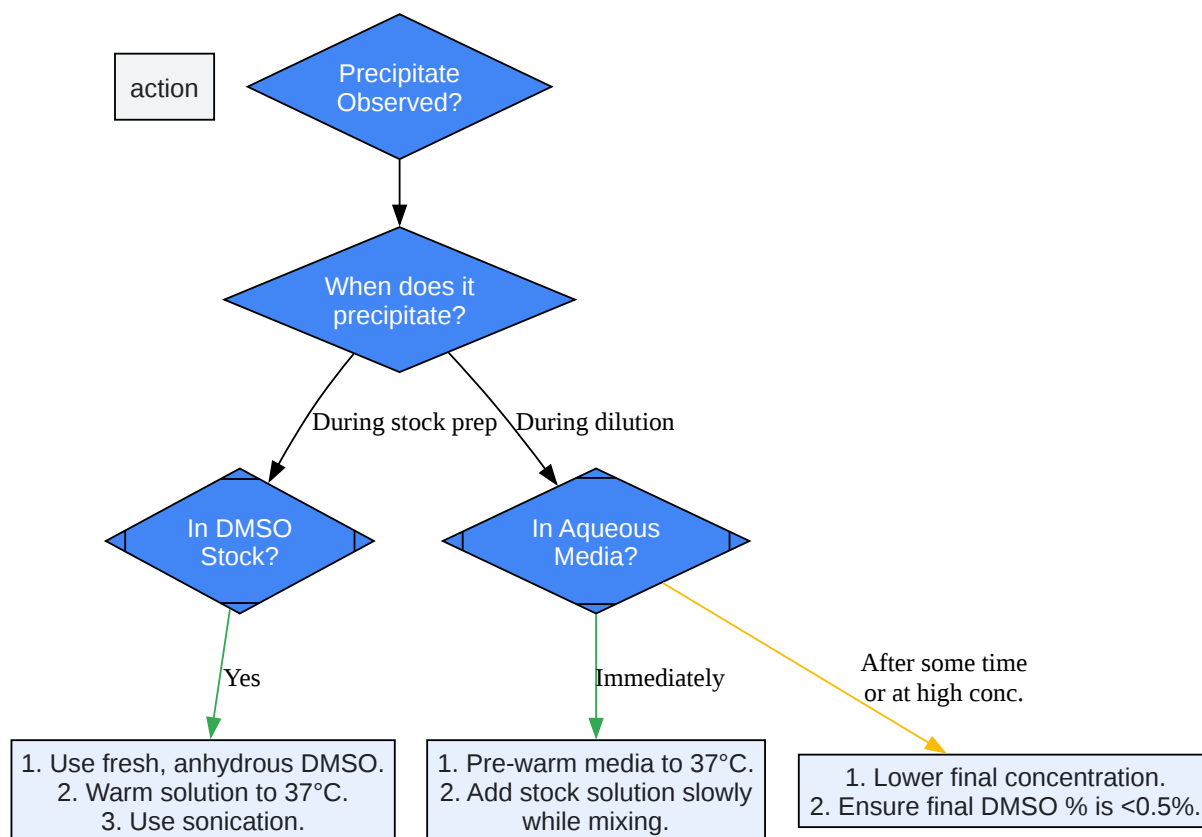
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Caption: Dorsomorphin inhibits both BMP and AMPK signaling pathways.



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Caption: Recommended workflow for preparing and using Dorsomorphin.



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Caption: Troubleshooting decision tree for solubility issues.

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